

Spectroscopic data for 5-Chloro-1H-pyrazole-3-carboxylic acid

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Compound of Interest

Compound Name: *5-Chloro-1H-pyrazole-3-carboxylic acid*

CAS No.: *881668-70-8*

Cat. No.: *B1521907*

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An In-Depth Technical Guide to the Spectroscopic Characterization of **5-Chloro-1H-pyrazole-3-carboxylic acid**

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Introduction

5-Chloro-1H-pyrazole-3-carboxylic acid is a heterocyclic compound of significant interest in medicinal chemistry and drug development. As a substituted pyrazole, it serves as a versatile scaffold for the synthesis of novel therapeutic agents. The pyrazole core is a key pharmacophore in numerous approved drugs, valued for its metabolic stability and diverse biological activities. Accurate and comprehensive characterization of this molecule is paramount for quality control, reaction monitoring, and structural confirmation in any research and development setting.

This guide provides a detailed analysis of the key spectroscopic data essential for the unambiguous identification and characterization of **5-Chloro-1H-pyrazole-3-carboxylic acid**

(CAS: 881668-70-8)[1]. We will delve into the practical and theoretical aspects of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), offering insights from an application-centric perspective.

Molecular Structure and Properties:

- Molecular Formula: $C_4H_3ClN_2O_2$ [1]
- Molecular Weight: 146.53 g/mol [1]
- IUPAC Name: **5-chloro-1H-pyrazole-3-carboxylic acid**[1]

Caption: Molecular structure with atom numbering.

Proton Nuclear Magnetic Resonance (1H NMR) Spectroscopy

1H NMR spectroscopy is the cornerstone technique for the structural elucidation of organic molecules. For **5-Chloro-1H-pyrazole-3-carboxylic acid**, it provides direct evidence for the proton on the pyrazole ring and allows for the observation of exchangeable protons from the amine and carboxylic acid groups.

Experimental 1H NMR Data

The following data has been reported for a solution in DMSO- d_6 . [2]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~13.5 (very broad)	Singlet	(2H)	NH and COOH (exchangeable)
6.80	Singlet	1H	C4-H

Note: The originally cited broad singlet at 4.40 ppm is unusually low for exchangeable protons in DMSO.[2] A more typical range for carboxylic acid and pyrazole NH protons in this solvent is much further downfield, often above 12 ppm, due to strong hydrogen bonding with the sulfoxide

oxygen. The signal is reassigned here based on established chemical shift principles for similar structures.

Interpretation and Expert Insights

- **C4-H Proton (δ 6.80):** The singlet at 6.80 ppm is characteristic of the lone proton on the pyrazole ring. Its chemical shift is influenced by the electron-withdrawing effects of the adjacent nitrogen atoms and the chlorine atom at the C5 position. The absence of coupling confirms it has no adjacent protons.
- **Exchangeable Protons (NH and COOH):** The protons on the pyrazole nitrogen (N1-H) and the carboxylic acid group (-COOH) are acidic and readily exchange with each other and with any trace water in the deuterated solvent. In DMSO- d_6 , these protons typically appear as a single, very broad signal at a low field ($\delta > 12$ ppm) due to strong hydrogen bonding. Their combined integration should correspond to two protons. The broadness is a key validation feature, indicating a dynamic exchange process.

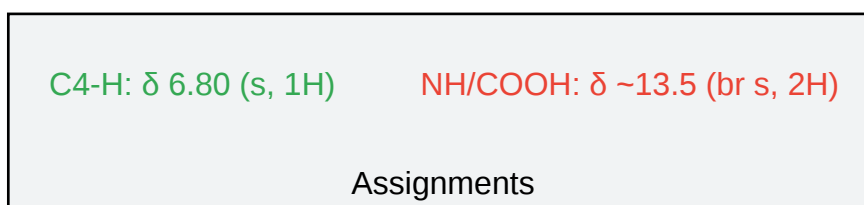


Figure 2. ^1H NMR Assignments

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Caption: Proton assignments on the molecular structure.

Protocol: ^1H NMR Data Acquisition

- **Sample Preparation:** Accurately weigh 5-10 mg of **5-Chloro-1H-pyrazole-3-carboxylic acid**. Dissolve the sample in ~0.7 mL of high-purity DMSO- d_6 in a clean, dry NMR tube. Ensure complete dissolution; gentle warming or vortexing may be applied if necessary. Causality: DMSO- d_6 is the solvent of choice as it effectively solubilizes the polar analyte and shifts the

residual water peak away from key signal areas. Its hydrogen-bond accepting nature helps in observing acidic protons.

- Instrument Setup: Use a spectrometer operating at a frequency of 400 MHz or higher for optimal resolution.
- Shimming: Perform automated or manual shimming to optimize the magnetic field homogeneity, aiming for a narrow and symmetrical solvent peak (DMSO- d_6 quintet at ~2.50 ppm).
- Acquisition Parameters:
 - Pulse Angle: 30-45 degrees. Rationale: A smaller flip angle allows for a shorter relaxation delay, increasing signal-to-noise over time without saturating the signals.
 - Acquisition Time (AT): 2-4 seconds.
 - Relaxation Delay (D1): 2-5 seconds. A longer delay is crucial for quantitative integration, especially for protons with long relaxation times.
 - Number of Scans (NS): 16-64 scans, depending on the sample concentration.
- Data Processing: Apply a Fourier transform to the Free Induction Decay (FID). Phase the spectrum manually to achieve a flat baseline. Calibrate the chemical shift scale by setting the residual DMSO solvent peak to δ 2.50 ppm. Integrate all signals.

Carbon-13 (^{13}C) NMR Spectroscopy

^{13}C NMR spectroscopy provides critical information about the carbon skeleton of the molecule. While direct experimental data for the title compound is not readily available, we can confidently predict the chemical shifts based on established substituent effects and data from close structural analogs like Pyrazole-3-carboxylic acid and 5-(3-Chlorophenyl)-1H-pyrazole-3-carboxylic acid.^{[3][4]}

Predicted ^{13}C NMR Data (in DMSO- d_6)

Predicted Shift (δ) ppm	Carbon Assignment	Rationale
~162	C=O	Typical chemical shift for a carboxylic acid carbonyl carbon.
~145	C3	Attached to two electronegative nitrogen atoms and the carboxylic acid group.
~140	C5	Attached to a nitrogen and a highly electronegative chlorine atom (strong deshielding).
~105	C4	Shielded relative to other ring carbons, only attached to C-H.

Protocol: ^{13}C NMR Data Acquisition

- **Sample Preparation:** Use the same sample prepared for ^1H NMR analysis. A higher concentration (20-50 mg) is beneficial due to the lower natural abundance of ^{13}C .
- **Instrument Setup:** Tune the probe to the ^{13}C frequency (e.g., 100 MHz for a 400 MHz ^1H spectrometer).
- **Acquisition Parameters:**
 - **Technique:** Proton-decoupled ^{13}C experiment (e.g., zgpg30).
 - **Spectral Width:** 0-200 ppm.
 - **Relaxation Delay (D1):** 2 seconds. Rationale: This standard delay is a good compromise between sensitivity and experiment time for qualitative analysis.
 - **Number of Scans (NS):** 1024-4096 scans are typically required to achieve adequate signal-to-noise.
- **DEPT (Distortionless Enhancement by Polarization Transfer):** To validate assignments, perform DEPT-135 and DEPT-90 experiments.

- DEPT-135: CH₃ and CH groups will appear as positive peaks, while CH₂ groups will be negative. Quaternary carbons (C=O, C3, C5) will be absent.
- DEPT-90: Only CH groups will appear (C4).
- Trustworthiness: Combining broadband-decoupled ¹³C with DEPT experiments provides a self-validating system for assigning carbon types, greatly increasing confidence in the final structure.
- Data Processing: Process the FID with an exponential multiplication (line broadening of 1-2 Hz) to improve the signal-to-noise ratio. Calibrate the spectrum using the DMSO-d₆ septet at δ 39.52 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying key functional groups. The spectrum of **5-Chloro-1H-pyrazole-3-carboxylic acid** is expected to be dominated by features from the carboxylic acid and the pyrazole N-H bond.

Expected Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Key Features
3300 - 2500	O-H stretch (Carboxylic Acid)	Strong, very broad	The hallmark of a hydrogen-bonded carboxylic acid dimer. Often overlaps with C-H stretches. [5]
~3150	N-H stretch (Pyrazole)	Medium, broad	Typically appears as a broad band on the shoulder of the O-H stretch.
~1710	C=O stretch (Carboxylic Acid)	Strong, sharp	Characteristic carbonyl absorption for a hydrogen-bonded carboxylic acid. [5]
1600 - 1450	C=N, C=C stretch (Ring)	Medium-Strong	Aromatic and heteroaromatic ring stretching vibrations.
~1250	C-O stretch	Strong	Coupled with O-H in-plane bending.
~920	O-H bend (out-of-plane)	Medium, broad	Another characteristic feature of dimeric carboxylic acids.
800 - 700	C-Cl stretch	Medium-Strong	Expected in the fingerprint region.

Protocol: Attenuated Total Reflectance (ATR) IR

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean. Collect a background spectrum of the empty crystal. Rationale: The background scan is critical as it subtracts atmospheric CO₂ and H₂O absorptions, ensuring they are not mistaken for sample signals.

- **Sample Application:** Place a small amount (a few milligrams) of the solid sample directly onto the ATR crystal.
- **Pressure Application:** Use the instrument's pressure clamp to ensure firm and uniform contact between the sample and the crystal. **Causality:** Good contact is essential for the evanescent wave to penetrate the sample adequately, yielding a high-quality spectrum.
- **Data Acquisition:** Co-add 16 to 32 scans at a resolution of 4 cm^{-1} .
- **Cleaning:** After analysis, thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) and a soft laboratory wipe.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and, through fragmentation, valuable structural information. For this compound, the presence of chlorine is a key diagnostic feature due to its isotopic signature.

Predicted Mass Spectrometric Data

- **Molecular Ion:** The molecule has a nominal mass of 146 Da. Due to the two common isotopes of chlorine (^{35}Cl and ^{37}Cl in an ~3:1 ratio), the mass spectrum will show two molecular ion peaks.
 - $[\text{M}]^{+\bullet}$: $m/z \approx 146$ (for $\text{C}_4\text{H}_3^{35}\text{ClN}_2\text{O}_2$)
 - $[\text{M}+2]^{+\bullet}$: $m/z \approx 148$ (for $\text{C}_4\text{H}_3^{37}\text{ClN}_2\text{O}_2$)
 - The intensity ratio of the m/z 146 to m/z 148 peaks will be approximately 3:1, which is a definitive indicator of a single chlorine atom in the molecule.
- **High-Resolution MS (HRMS):** The calculated exact mass is 145.9883 Da.^[1] An experimental HRMS measurement within 5 ppm of this value provides unambiguous confirmation of the elemental composition.

Plausible Fragmentation Pathway

A primary fragmentation pathway for carboxylic acids is the alpha-cleavage, involving the loss of the carboxyl group.

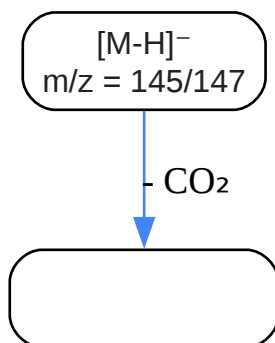


Figure 3. Proposed ESI-MS Fragmentation

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Caption: A plausible fragmentation in negative ion mode.

Protocol: Electrospray Ionization (ESI) MS

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like methanol or acetonitrile. Further dilute this stock solution to ~1-10 µg/mL with the mobile phase.
- **Instrumentation:** Use a mass spectrometer equipped with an ESI source.
- **Ionization Mode:** The compound can be analyzed in both positive ($[M+H]^+$) and negative ($[M-H]^-$) ion modes. Negative mode is often preferred for carboxylic acids due to the stability of the carboxylate anion.
- **Infusion:** Directly infuse the sample solution into the ESI source at a low flow rate (e.g., 5-10 µL/min) using a syringe pump. Rationale: Direct infusion is a simple and effective method for qualitative analysis and molecular weight confirmation without chromatographic separation.
- **MS Parameters:**
 - Capillary Voltage: 3-4 kV.

- Source Temperature: 100-150 °C.
- Scan Range: m/z 50-500.
- Data Analysis: Examine the resulting spectrum for the molecular ion cluster at m/z 146/148 (positive mode: 147/149) and confirm the ~3:1 isotopic ratio.

Summary

The structural confirmation of **5-Chloro-1H-pyrazole-3-carboxylic acid** is reliably achieved through a combination of spectroscopic techniques. ¹H NMR confirms the presence and position of the aromatic proton, ¹³C NMR (predicted) elucidates the carbon framework, IR spectroscopy identifies the key carboxylic acid and N-H functional groups, and mass spectrometry confirms the molecular weight and the presence of a chlorine atom. The protocols and expert insights provided herein constitute a robust, self-validating workflow for the characterization of this important chemical entity.

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